

Crystal Structure of N-tert-Butylbenzamide Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *N-tert-Butylbenzamide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of N-substituted benzamide derivatives, with a focus on N-Butyl-4-chlorobenzamide as a case study. The document details the experimental protocols for synthesis and crystallographic analysis, presents key structural data in a clear tabular format, and visualizes the experimental workflows using Graphviz diagrams. This guide is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and materials science, where a thorough understanding of molecular structure is paramount.

Introduction

N-substituted benzamides are a significant class of organic compounds with diverse applications in medicinal chemistry and materials science. Their biological activity is often intrinsically linked to their three-dimensional structure and intermolecular interactions in the solid state. X-ray crystallography provides the most definitive method for elucidating these structural details, offering precise information on bond lengths, bond angles, and packing arrangements within the crystal lattice. This guide will delve into the crystal structure of a representative N-substituted benzamide, N-Butyl-4-chlorobenzamide, to illustrate the key structural features and the experimental methodologies used in their determination.

Data Presentation: Crystallographic Data for N-Butyl-4-chlorobenzamide

The crystal structure of N-Butyl-4-chlorobenzamide was determined by single-crystal X-ray diffraction. The compound crystallizes in the triclinic space group P-1. The crystallographic data and refinement parameters are summarized in the table below.^{[1][2]}

Parameter	Value
Crystal Data	
Chemical Formula	C ₁₁ H ₁₄ ClNO
Formula Weight	211.68 g/mol
Crystal System	Triclinic
Space Group	P-1
a (Å)	5.1702 (4)
b (Å)	7.8979 (5)
c (Å)	13.2978 (9)
α (°)	89.275 (3)
β (°)	84.863 (4)
γ (°)	77.165 (4)
Volume (Å ³)	527.29 (6)
Z	2
Data Collection	
Radiation	Mo Kα (λ = 0.71073 Å)
Temperature (K)	81 (2)
Refinement	
R-factor (%)	3.3
wR-factor (%)	9.0
Data-to-parameter ratio	26.1

Experimental Protocols

Synthesis of N-Butyl-4-chlorobenzamide

A common method for the synthesis of N-substituted benzamides is the acylation of an amine with a benzoyl chloride derivative.

Experimental Protocol:

- To a solution of 4-chlorobenzoyl chloride (1 mmol) in a suitable solvent such as chloroform, add n-butylamine (3.5 mmol) under a nitrogen atmosphere.
- Reflux the reaction mixture for 5 hours.
- After cooling to room temperature, dilute the mixture with chloroform.
- Wash the organic layer sequentially with 1 M aqueous HCl and saturated aqueous NaHCO₃.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent like ethanol to yield the final product.^[1]

Single-Crystal X-ray Diffraction

The determination of the crystal structure involves the following key steps:

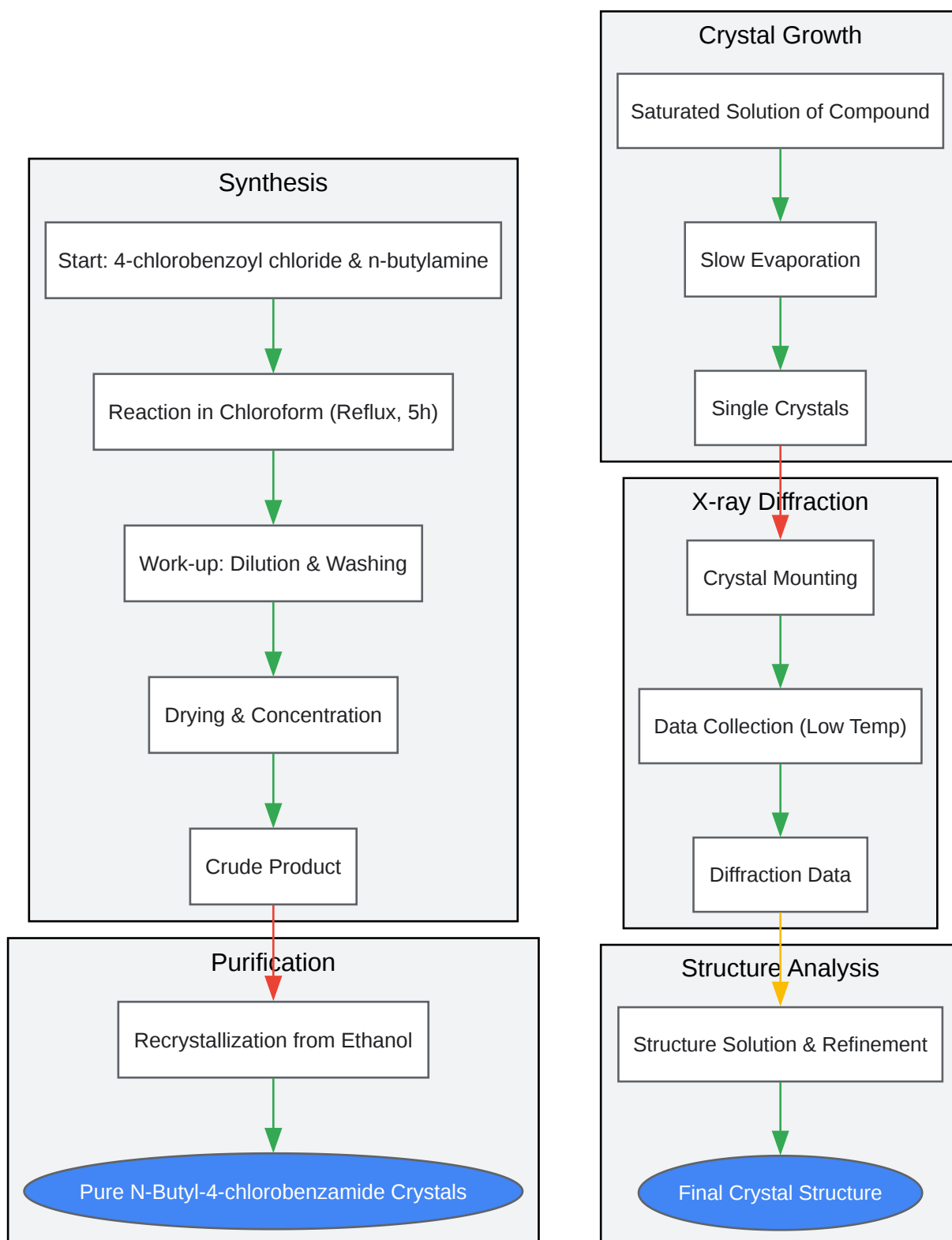
Experimental Protocol:

- **Crystal Growth:** Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a saturated solution of the compound in an appropriate solvent.
- **Data Collection:** A suitable single crystal is mounted on a diffractometer. X-ray diffraction data is collected at a low temperature (e.g., 81 K) to minimize thermal vibrations.^[2]
- **Structure Solution and Refinement:** The collected diffraction data is used to solve the crystal structure using direct methods or Patterson synthesis. The structural model is then refined using full-matrix least-squares on F².

Mandatory Visualization

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of N-Butyl-4-chlorobenzamide.



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References

- 1. N-Butyl-4-chlorobenzamide - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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